

# Technical Guide: NIST Re-evaluation of the Polonium-209 Half-life

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## Compound of Interest

Compound Name: Polonium-209

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This technical guide provides an in-depth overview of the re-evaluation of the **Polonium-209** ( $^{209}\text{Po}$ ) half-life conducted by the National Institute of Standards and Technology (NIST). For decades, the accepted half-life value for this crucial isotope, widely used as a radiochemical tracer, was approximately 102 years.[1][2] However, extensive, long-term measurements performed at NIST have led to a significant revision of this fundamental nuclear property.[3][4] This guide details the quantitative data, experimental protocols, and the logical workflow of this important re-evaluation.

## Data Presentation: Half-life of Polonium-209

The following table summarizes the key quantitative data related to the half-life of  $^{209}\text{Po}$ , contrasting the historical value with the more recent findings by NIST and other corroborating institutions.

Reporting Body / First Author	Year Reported	Half-Life Value (Years)	Methodology	Notes
André et al.	1956	$102 \pm 5$	Relative to $^{208}\text{Po}$ decay	The sole accepted value for over 50 years. <a href="#">[2]</a> <a href="#">[5]</a>
Collé et al. (NIST)	2007	~128.3 (two-point estimate)	$4\pi\alpha$ Liquid Scintillation (LS) Spectrometry	Based on two primary standardizations of SRM 4326 performed approximately 12 years apart (1993-94 and 2005). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Collé et al. (NIST)	2014	$125.2 \pm 3.3$	$4\pi\alpha$ Liquid Scintillation (LS) Spectrometry	Resulted from 30 distinct data sets over a 20.7-year period (1993, 1994, 2005, and 2013). <a href="#">[1]</a> <a href="#">[5]</a>
Pommé et al. (JRC-Geel)	2015 (intermediate)	$122.7 \pm 2.7$	Continuous alpha emission measurements	Independent verification supporting the revised NIST value. <a href="#">[6]</a>
Recommended Value	2015	$122.9 \pm 2.3$	Weighted mean of NIST and JRC-Geel results	A combined best estimate of the $^{209}\text{Po}$ half-life. <a href="#">[6]</a>

## Experimental Protocols

The NIST re-evaluation of the  $^{209}\text{Po}$  half-life was a meticulous, multi-decade effort centered on long-term decay measurements of a standardized  $^{209}\text{Po}$  solution.

## Standard Reference Material (SRM)

The foundation of the measurements was the NIST Standard Reference Material (SRM) 4326, a carrier-free solution of  $^{209}\text{Po}$ .<sup>[7]</sup> A newer standard, SRM 4326a, was also developed.<sup>[8][9]</sup>

- **Preparation of SRM 4326a:** An ultra-pure, carrier-free  $^{209}\text{Po}$  solution was prepared and standardized for its massic alpha-particle emission rate.<sup>[8][9]</sup> The solution consists of polonium in nominal  $2.0 \text{ mol}\cdot\text{L}^{-1}$  hydrochloric acid (HCl).<sup>[8][9]</sup> The final standards are contained in 5 mL flame-sealed borosilicate glass ampoules.<sup>[8][9]</sup>
- **Radionuclidic Purity:** Spectroscopic analyses confirmed the absence of photon-emitting or other alpha-emitting impurities. The activity ratio of the most common impurity,  $^{208}\text{Po}$ , to  $^{209}\text{Po}$  was found to be less than  $10^{-7}$ .<sup>[8][9]</sup>

## Measurement Methodology: $4\pi\alpha$ Liquid Scintillation (LS) Spectrometry

The primary methodology employed for the half-life determination was  $4\pi\alpha$  liquid scintillation (LS) spectrometry.<sup>[1][2]</sup> This technique involves mixing the radioactive sample with a liquid scintillator cocktail, which emits light pulses in response to radioactive decay events. These light pulses are then detected by photomultiplier tubes.

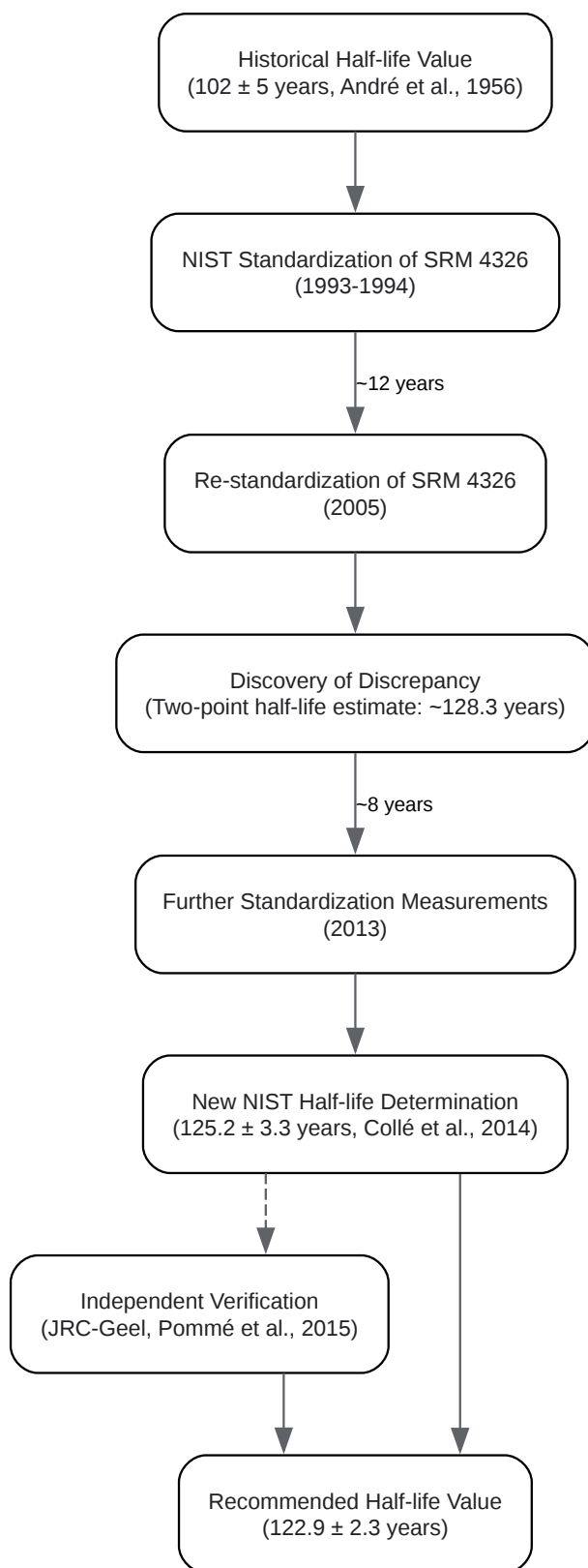
- **Instrumentation:** Two different liquid scintillation counting systems were used to ensure consistency and mitigate systematic errors.<sup>[1][8]</sup>
- **Sample Preparation:** Counting sources were prepared gravimetrically from aliquots of the  $^{209}\text{Po}$  solution.<sup>[9]</sup> These aliquots were mixed with various liquid scintillation cocktails. The measurements were conducted under a wide range of conditions, including variations in the cocktail composition, to ensure the robustness of the results.<sup>[1]</sup>
- **Measurement Timeline:** The half-life determination was derived from 30 distinct data sets, encompassing over 700 liquid scintillation measurements from nearly 50 counting sources.<sup>[1][5]</sup> These measurements were conducted during five periods over 20.7 years: March 1993, July 1993, March 1994, 2005, and 2013.<sup>[1][5]</sup>

- Corrections and Spectral Analysis: A unique spectral analysis procedure specific to  $^{209}\text{Po}$  decay was employed.[8][9] This included corrections for the detection of low-energy conversion electrons from the delayed 2 keV isomeric state in the daughter nuclide  $^{205}\text{Pb}$  and for the radiations accompanying the small 0.45% electron-capture branch to  $^{209}\text{Bi}$ . [8][9]

## Visualizations

### Logical Workflow of the $^{209}\text{Po}$ Half-life Re-evaluation

The following diagram illustrates the logical progression from the historical half-life value to the revised, more accurate determination.

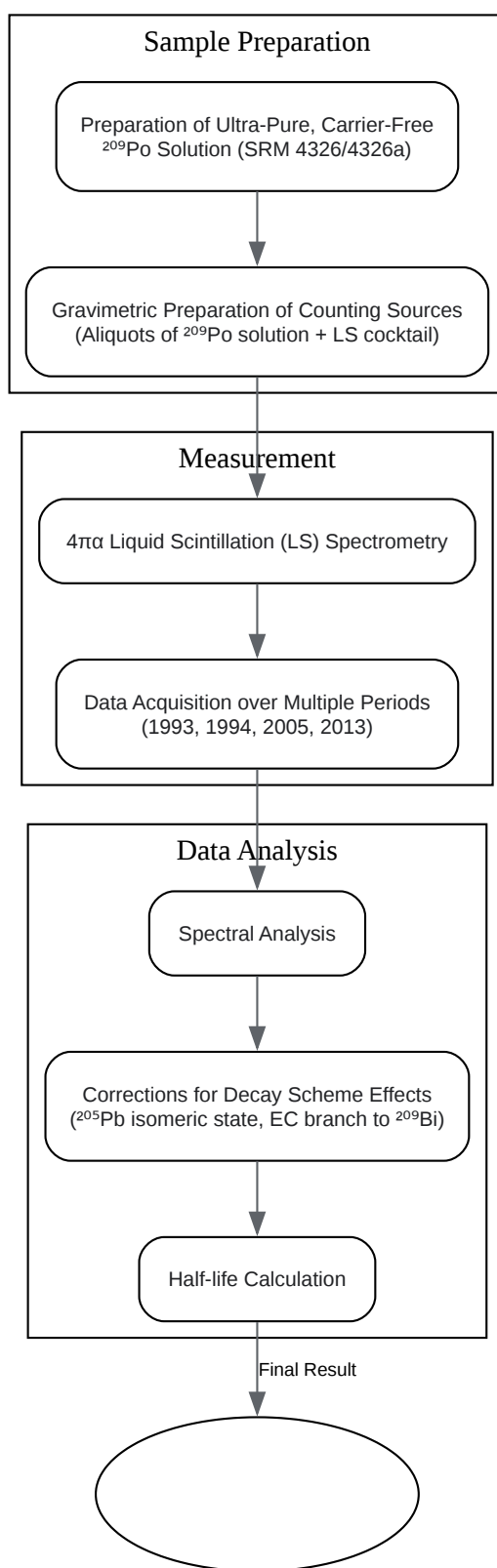


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Caption: Logical flow of the NIST **Polonium-209** half-life re-evaluation.

## Experimental Workflow for Half-life Determination

This diagram outlines the key steps in the experimental process used by NIST for the determination of the  $^{209}\text{Po}$  half-life.



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